

# 3-Methylbenzyl bromide physical properties

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Compound Name: 3-Methylbenzyl bromide

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An In-depth Technical Guide to the Physical Properties of **3-Methylbenzyl Bromide**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**3-Methylbenzyl bromide**, also known as  $\alpha$ -bromo-m-xylene, is a significant chemical intermediate in the synthesis of pharmaceuticals and other fine chemicals.<sup>[1]</sup> Its utility as an alkylating agent makes a thorough understanding of its physical properties essential for optimizing reaction conditions, ensuring safety, and maintaining purity in drug development and various organic syntheses.<sup>[1][2]</sup> This guide provides a comprehensive overview of the core physical properties of **3-Methylbenzyl bromide**, details the experimental protocols for their determination, and illustrates a common synthetic pathway.

## Core Physical Properties

**3-Methylbenzyl bromide** is a clear, colorless to pale yellow liquid under standard conditions.<sup>[1][2]</sup> A summary of its key quantitative physical properties is presented below for easy reference and comparison.

Property	Value	Units	Conditions
Molecular Formula	C <sub>8</sub> H <sub>9</sub> Br	-	-
Molecular Weight	185.06	g/mol	-
Density	1.37	g/mL	at 25 °C
Boiling Point	185	°C	at 340 mmHg
Refractive Index	1.566	-	n <sub>20</sub> /D
Flash Point	82	°C	Closed Cup
Assay	≥96	%	-

Data compiled from Sigma-Aldrich.[3]

## Experimental Protocols for Property Determination

Accurate determination of physical properties is fundamental in chemical research. The following sections detail the standard methodologies for measuring the key properties of liquid reagents like **3-Methylbenzyl bromide**.

### Density Determination (Pycnometer Method)

The pycnometer method is a highly precise technique for determining the density of a liquid by accurately measuring a fixed volume.[4][5]

Apparatus:

- Pycnometer (a glass flask with a ground-glass stopper containing a capillary tube)
- Analytical balance (accurate to ±0.001 g)
- Constant temperature water bath
- Thermometer

Procedure:

- Cleaning and Calibration: The pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed ( $m_0$ ).<sup>[6]</sup>
- It is then filled with a reference liquid of known density, typically distilled water, and placed in a constant temperature water bath (e.g., 25 °C) until thermal equilibrium is reached.
- The stopper is inserted, and any excess water that extrudes through the capillary is carefully wiped away. The filled pycnometer is weighed again ( $m_1$ ).
- The volume of the pycnometer ( $V$ ) is calculated using the density of water ( $\rho_{\text{water}}$ ) at the specific temperature.
- Sample Measurement: The pycnometer is emptied, dried, and filled with **3-Methylbenzyl bromide**. The process of thermal equilibration and weighing is repeated to get the mass of the pycnometer filled with the sample ( $m_2$ ).<sup>[7]</sup>
- Calculation: The mass of the **3-Methylbenzyl bromide** is determined ( $m_{\text{sample}} = m_2 - m_0$ ). The density ( $\rho_{\text{sample}}$ ) is then calculated by dividing the mass of the sample by the volume of the pycnometer.<sup>[7]</sup>

## Boiling Point Determination (Capillary Method)

This method is suitable for small quantities of liquid and determines the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.<sup>[8]</sup>

Apparatus:

- Thiele tube or oil bath
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source

Procedure:

- A small amount (a few milliliters) of **3-Methylbenzyl bromide** is placed into the fusion tube.  
[9]
- A capillary tube, sealed at one end, is placed into the fusion tube with the open end submerged in the liquid.[9]
- The fusion tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
- The assembly is heated slowly and uniformly in a Thiele tube or oil bath.[10]
- As the temperature rises, air trapped in the capillary tube will slowly exit. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube.[8]
- The heat source is removed, and the liquid is allowed to cool.
- The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.[8]

## Refractive Index Measurement (Abbe Refractometer)

The refractive index is a measure of how light propagates through a substance and is a crucial parameter for purity assessment. The Abbe refractometer is a standard instrument for this measurement.[11]

Apparatus:

- Abbe Refractometer
- Constant temperature water circulator
- Dropper
- Lint-free tissue
- Solvent (e.g., ethanol or isopropanol)

#### Procedure:

- Calibration: The instrument is turned on, and the prisms are cleaned with a suitable solvent and lint-free tissue.[\[11\]](#) The refractometer is calibrated using a standard of known refractive index, often distilled water.[\[12\]](#)
- Sample Application: A few drops of **3-Methylbenzyl bromide** are placed on the surface of the lower prism using a dropper.[\[12\]](#) The prisms are then closed and clamped.
- Measurement: The user looks through the eyepiece and adjusts the controls to bring the boundary line between the light and dark fields into sharp focus, centered on the crosshairs. [\[13\]](#) An adjustment to remove any color fringe may be necessary.
- Reading: The refractive index value is read directly from the instrument's scale. The temperature should be maintained, typically at 20 °C, using the water circulator, as refractive index is temperature-dependent.[\[13\]](#)

## Solubility Determination

Solubility tests provide insight into the polarity and potential functional groups of a compound. [\[14\]](#) The principle of "like dissolves like" is the foundation of these tests.[\[15\]](#)

#### Apparatus:

- Small test tubes
- Graduated pipettes or cylinders
- Vortex mixer

#### Procedure:

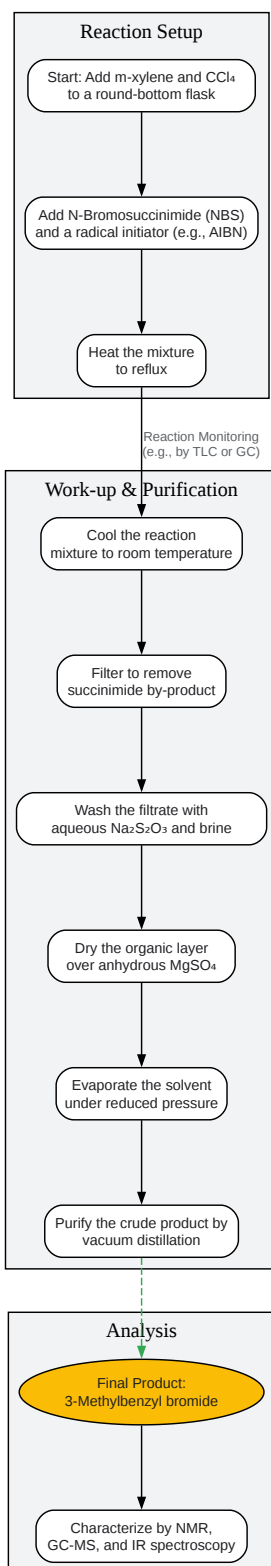
- Water Solubility: A small, measured amount of **3-Methylbenzyl bromide** (e.g., 0.1 mL) is added to a test tube containing a set volume of deionized water (e.g., 3 mL).[\[14\]](#)
- The mixture is agitated vigorously (e.g., using a vortex mixer) for a set period.[\[16\]](#)

- The sample is observed for miscibility. **3-Methylbenzyl bromide** is known to be slightly soluble in water. The degree of solubility can be qualitatively described (e.g., insoluble, slightly soluble, soluble) or quantitatively determined if required.
- Organic Solvents: The process is repeated with various organic solvents of differing polarities (e.g., ethanol, diethyl ether, toluene) to establish a solubility profile. As a nonpolar compound with a polar functional group, it is expected to be soluble in many common organic solvents.<sup>[17]</sup>

## Synthesis Workflow Visualization

**3-Methylbenzyl bromide** is commonly synthesized via the free-radical bromination of m-xylene.<sup>[2]</sup> The following diagram illustrates a typical experimental workflow for this synthesis using N-Bromosuccinimide (NBS) as the bromine source and a radical initiator.

## Workflow for the Synthesis of 3-Methylbenzyl Bromide

[Click to download full resolution via product page](#)Caption: A typical workflow for the synthesis of **3-Methylbenzyl bromide**.

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